

Spectroscopic Analysis of 1-(4-Chlorophenyl)-1-Cyclopropanemethanol: A Technical Guide

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)-1-Cyclopropanemethanol

CAS No.: 80866-81-5

Cat. No.: B1299767

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Introduction

1-(4-Chlorophenyl)-1-Cyclopropanemethanol is a significant chemical entity, finding applications in various research and development sectors, including agrochemicals and pharmaceuticals. Its unique structural motif, featuring a chiral carbinol center attached to both a 4-chlorophenyl ring and a cyclopropyl group, imparts specific physicochemical properties that are of interest in medicinal chemistry and material science. A thorough understanding of its molecular structure is paramount for quality control, reaction monitoring, and for elucidating structure-activity relationships. This technical guide provides an in-depth analysis of the spectroscopic data for **1-(4-Chlorophenyl)-1-Cyclopropanemethanol**, focusing on Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). In the absence of publicly available experimental spectra, this guide leverages predictive methodologies and comparative analysis with structurally related compounds to offer a robust interpretation of the expected spectroscopic features.

Molecular Structure and Key Features

- Chemical Name: **1-(4-Chlorophenyl)-1-Cyclopropanemethanol**
- CAS Number: 80866-81-5[1]
- Molecular Formula: C₁₀H₁₁ClO[1]
- Molecular Weight: 182.65 g/mol [1]

The molecule's core is a tertiary alcohol, with the carbinol carbon bonded to a hydrogen, a hydroxyl group, a 4-chlorophenyl group, and a cyclopropyl ring. The presence of these distinct functional groups gives rise to a characteristic spectroscopic fingerprint.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **1-(4-Chlorophenyl)-1-Cyclopropanemethanol**, both ¹H and ¹³C NMR are indispensable for structural confirmation.

¹H NMR Spectroscopy: Predicted Spectrum and Interpretation

Theoretical Framework: The chemical shift of a proton is influenced by its local electronic environment. Electron-withdrawing groups, like the chlorine atom on the aromatic ring, deshield nearby protons, shifting their signals downfield. Conversely, the strained cyclopropyl ring is known to exhibit a unique magnetic anisotropy, which typically shields the ring protons, causing them to appear at unusually high field (upfield).

Predicted ¹H NMR Spectrum (500 MHz, CDCl₃):

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~7.35	Doublet	2H	H-2', H-6' (ortho to Cl)	Aromatic protons ortho to the electron-withdrawing chlorine atom are deshielded.
~7.28	Doublet	2H	H-3', H-5' (meta to Cl)	Aromatic protons meta to the chlorine atom are also deshielded, but to a lesser extent than the ortho protons.
~4.60	Singlet	1H	-CH(OH)-	The methine proton attached to the carbinol carbon is deshielded by the adjacent oxygen and aromatic ring.
~2.50	Broad Singlet	1H	-OH	The hydroxyl proton signal is often broad and its chemical shift is concentration and solvent dependent.
~0.90 - 1.20	Multiplet	1H	Cyclopropyl CH	The methine proton of the cyclopropyl group is

expected to be at a higher field than typical alkyl protons.

~0.40 - 0.70

Multiplet

4H

Cyclopropyl CH₂

The methylene protons of the cyclopropyl ring are highly shielded and appear at a characteristic upfield position.

Causality in Experimental Choices: The choice of a high-field NMR spectrometer (e.g., 500 MHz) is crucial for resolving the complex spin-spin coupling patterns expected in the aromatic and cyclopropyl regions of the spectrum. Deuterated chloroform (CDCl₃) is a common solvent for non-polar to moderately polar organic compounds.

¹³C NMR Spectroscopy: Predicted Spectrum and Interpretation

Theoretical Framework: The chemical shifts of carbon atoms are also sensitive to their electronic environment. The electronegative chlorine and oxygen atoms will cause a downfield shift for the carbons they are attached to. The carbons of the aromatic ring will appear in the typical aromatic region (110-160 ppm), while the strained cyclopropyl carbons will be found at a characteristic upfield position.

Predicted ¹³C NMR Spectrum (125 MHz, CDCl₃):

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~142	C-1' (ipso-C)	Aromatic carbon attached to the carbinol group.
~133	C-4' (para-C)	Aromatic carbon bearing the chlorine atom, deshielded.
~128.5	C-3', C-5' (meta-C)	Aromatic carbons meta to the chlorine.
~127.5	C-2', C-6' (ortho-C)	Aromatic carbons ortho to the chlorine.
~75	-CH(OH)-	Carbinol carbon, deshielded by the hydroxyl group.
~17	Cyclopropyl CH	Quaternary carbon of the cyclopropyl ring.
~5	Cyclopropyl CH ₂	Methylene carbons of the cyclopropyl ring, highly shielded.

Infrared (IR) Spectroscopy

Theoretical Framework: IR spectroscopy probes the vibrational frequencies of chemical bonds. Specific functional groups absorb infrared radiation at characteristic frequencies, making IR an excellent tool for functional group identification.

Predicted IR Absorption Bands:

Wavenumber (cm ⁻¹)	Intensity	Assignment	Rationale
~3600-3200	Broad, Strong	O-H stretch	The broadness is due to hydrogen bonding of the alcohol.[2][3][4][5]
~3100-3000	Medium	Aromatic C-H stretch	Characteristic absorption for sp ² C-H bonds in aromatic rings.[4][6][7]
~3000-2850	Medium	Aliphatic C-H stretch	Stretching vibrations of the C-H bonds in the cyclopropyl group.
~1600, 1490	Medium to Strong	Aromatic C=C stretch	In-ring carbon-carbon stretching vibrations of the phenyl group.[4][6][8]
~1100-1000	Strong	C-O stretch	Stretching vibration of the carbon-oxygen single bond of the alcohol.[2]
~830	Strong	C-H out-of-plane bend	Characteristic for a 1,4-disubstituted (para) aromatic ring.[4][6][9]
~1100-1085	Medium	C-Cl stretch	Stretching vibration of the carbon-chlorine bond.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR Spectroscopy

- **Sample Preparation:** A small amount of the solid or liquid sample is placed directly on the ATR crystal.

- **Data Acquisition:** The IR spectrum is recorded over the range of 4000-400 cm^{-1} .
- **Background Subtraction:** A background spectrum of the clean ATR crystal is recorded and subtracted from the sample spectrum.

Mass Spectrometry (MS)

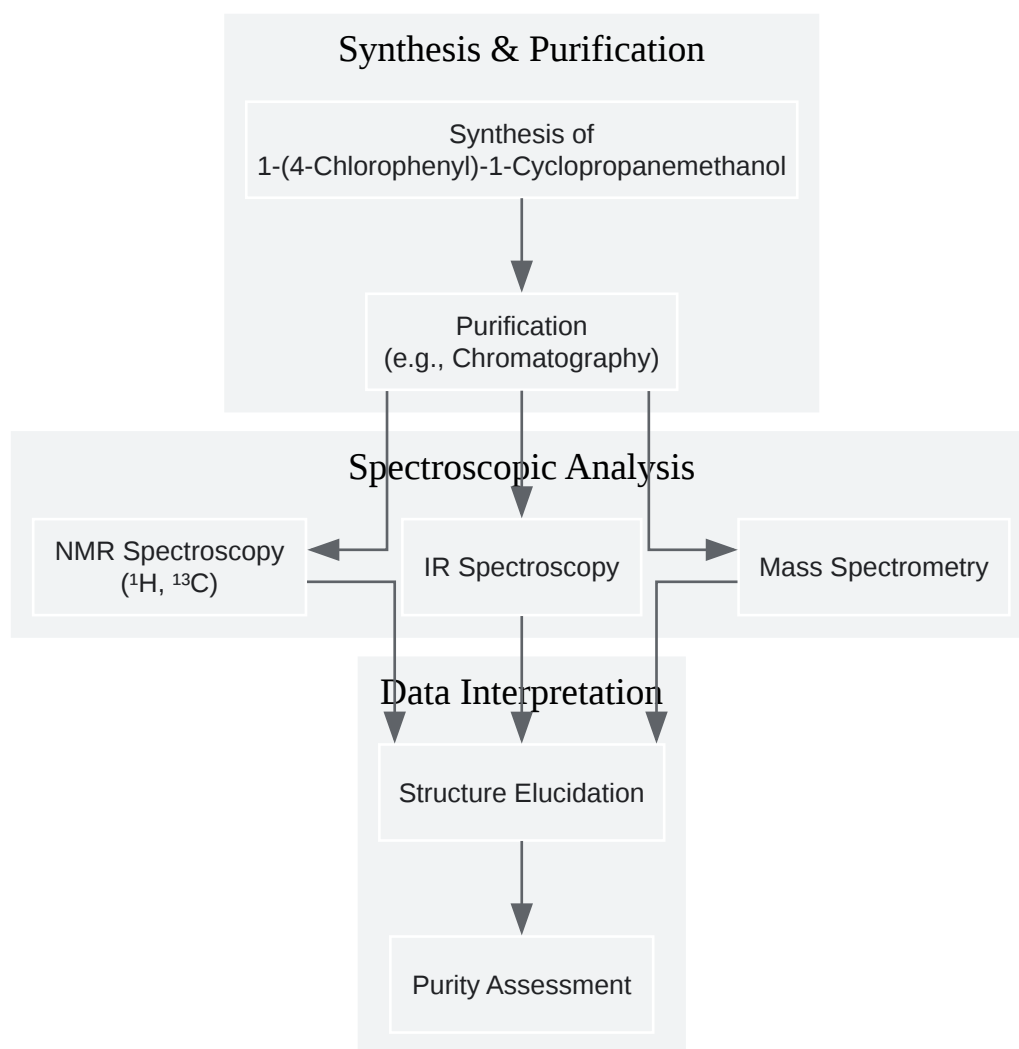
Theoretical Framework: In electron ionization mass spectrometry (EI-MS), a molecule is bombarded with high-energy electrons, leading to the formation of a molecular ion (M^+) and various fragment ions. The fragmentation pattern is characteristic of the molecule's structure. Alcohols often undergo α -cleavage and dehydration.^{[10][11]}

Predicted Fragmentation Pattern:

- **Molecular Ion (M^+):** A peak is expected at m/z 182, corresponding to the molecular weight of the compound. The presence of a chlorine atom will result in a characteristic $\text{M}+2$ peak at m/z 184 with an intensity of about one-third of the M^+ peak, due to the natural abundance of the ^{37}Cl isotope.
- **Loss of Water ($\text{M}-18$):** A significant peak at m/z 164 is anticipated, resulting from the dehydration of the alcohol.^{[12][13]}
- **Loss of Cyclopropyl Group ($\text{M}-41$):** Fragmentation involving the cleavage of the cyclopropyl group would lead to a fragment at m/z 141.
- **Benzylic Cleavage:** Cleavage of the bond between the carbinol carbon and the cyclopropyl ring would result in a resonance-stabilized benzylic cation at m/z 141 (for the chlorophenyl- CHOH^+ fragment).
- **Tropylium Ion:** Rearrangement of the benzylic cation can lead to the formation of a chlorotropylium ion, although this may be less favored than in simpler benzyl systems.
- **Chlorophenyl Cation:** A peak at m/z 111, corresponding to the $\text{C}_6\text{H}_4\text{Cl}^+$ fragment, is also plausible.

Workflow for Spectroscopic Analysis

The following diagram illustrates a logical workflow for the comprehensive spectroscopic analysis of **1-(4-Chlorophenyl)-1-Cyclopropanemethanol**.



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Caption: Workflow for the synthesis, purification, and spectroscopic analysis of **1-(4-Chlorophenyl)-1-Cyclopropanemethanol**.

Conclusion

This technical guide has provided a detailed, albeit predictive, overview of the key spectroscopic features of **1-(4-Chlorophenyl)-1-Cyclopropanemethanol**. The predicted NMR, IR, and MS data are based on fundamental spectroscopic principles and comparison with

analogous structures. This information serves as a valuable resource for researchers and scientists involved in the synthesis, characterization, and application of this compound, enabling them to anticipate and interpret experimental results with a high degree of confidence. The self-validating nature of combining these three powerful analytical techniques provides a robust framework for structural confirmation and purity assessment.

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